

Application Notes and Protocols for 2-Methyl-4-propyloctane

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Compound of Interest

Compound Name: 2-Methyl-4-propyloctane

Cat. No.: B14551760

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety guidelines for the handling and storage of **2-Methyl-4-propyloctane** (CAS No. 62184-33-2).[1][2][3] Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

2-Methyl-4-propyloctane is a branched alkane with the molecular formula C12H26 and a molecular weight of 170.33 g/mol.[1][2][3] Understanding its physical and chemical properties is essential for its safe handling and use in experimental settings.

Property	Value	Reference
CAS Number	62184-33-2	[1][2][3]
Molecular Formula	C12H26	[1][2][3]
Molecular Weight	170.33 g/mol	[1][2]
Boiling Point	191 °C	[1]
Melting Point	-50.8 °C (estimate)	[1]
Density	0.7491 g/cm ³	[1]
Refractive Index	1.4202	[1]

Safety and Handling Protocols

As a volatile organic compound (VOC), **2-Methyl-4-propyloctane** requires careful handling to minimize exposure and prevent accidents.

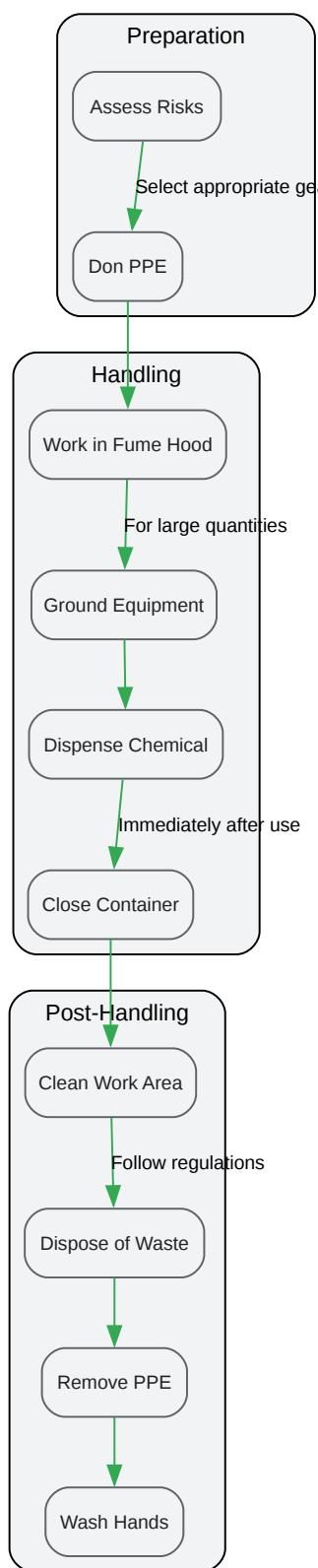
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the planned experiment should be conducted to determine the appropriate level of PPE. The following are minimum requirements for handling **2-Methyl-4-propyloctane**:

- Eye Protection: Chemical splash goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A flame-retardant laboratory coat.
- Respiratory Protection: In poorly ventilated areas or when dealing with large quantities, a respirator with an organic vapor cartridge is recommended.

General Handling Procedures

- Ventilation: Always handle **2-Methyl-4-propyloctane** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep away from open flames, sparks, and other potential ignition sources.
- Grounding: When transferring large quantities, ground and bond containers to prevent static discharge.
- Avoid Inhalation: Take precautions to avoid inhaling vapors.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.



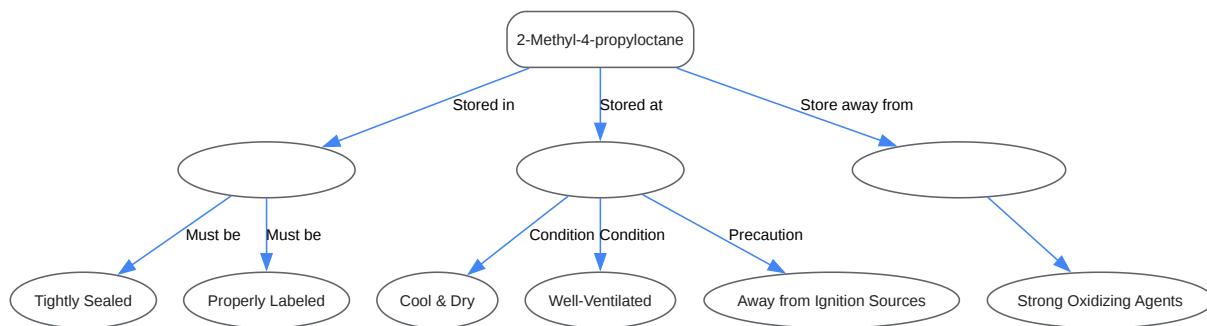
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Figure 1: Workflow for Safe Handling of 2-Methyl-4-propyloctane.

Storage Protocols

Proper storage is essential to maintain the quality of **2-Methyl-4-propyloctane** and to ensure a safe laboratory environment.

- Container: Store in a tightly sealed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents.
- Ignition Sources: The storage area should be free of ignition sources.



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Figure 2: Key Storage Requirements for 2-Methyl-4-propyloctane.

Emergency Procedures

Spill Response

- Evacuate: Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- Ventilate: Increase ventilation to the area.

- Contain: Use a non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully collect the absorbed material into a sealed container for disposal.
- Decontaminate: Clean the spill area with soap and water.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

While specific experimental uses of **2-Methyl-4-propyloctane** are not widely documented, its properties as a non-polar, volatile solvent are similar to other branched alkanes like dodecane. [4] The following is a general protocol for its use as a solvent in a chemical reaction.

Protocol: Use of 2-Methyl-4-propyloctane as a Non-Polar Solvent

Objective: To serve as a reaction medium for a non-polar chemical synthesis.

Materials:

- **2-Methyl-4-propyloctane**
- Reactants (ensure compatibility)

- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus (e.g., magnetic stirrer and stir bar)
- Heating/cooling apparatus (if required)
- Inert gas supply (e.g., nitrogen, argon) if reactants are air-sensitive
- Appropriate work-up and purification equipment

Procedure:

- Preparation:
 - Ensure the reaction vessel is clean and dry.
 - Set up the reaction apparatus in a chemical fume hood.
 - If an inert atmosphere is required, purge the reaction vessel with the inert gas.
- Addition of Solvent and Reactants:
 - Add the desired volume of **2-Methyl-4-propyloctane** to the reaction vessel.
 - With stirring, add the reactants to the solvent. The order of addition may be critical depending on the specific reaction.
- Reaction:
 - Maintain the desired reaction temperature using the heating or cooling apparatus.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.

- Quench the reaction if necessary, following a procedure appropriate for the specific reactants.
- Separate the product from the solvent. This may involve techniques such as extraction, distillation, or chromatography. Due to the relatively high boiling point of **2-Methyl-4-propyloctane**, removal under reduced pressure may be necessary.

- Waste Disposal:
 - Dispose of the **2-Methyl-4-propyloctane** waste and any other chemical waste according to institutional and local regulations.

Waste Disposal

All waste containing **2-Methyl-4-propyloctane** must be disposed of as hazardous waste.

- Collect in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.
- Follow all local, state, and federal regulations for hazardous waste disposal.

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References

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